

Essential Guide to the Safe Disposal of (+)-SHIN1

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Compound of Interest		
Compound Name:	(+)-SHIN1	
Cat. No.:	B10818792	Get Quote

This document provides comprehensive guidance on the proper disposal procedures for **(+)-SHIN1**, a potent inhibitor of human serine hydroxymethyltransferase 1 and 2 (SHMT1/2). Adherence to these protocols is crucial for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. This information is intended for researchers, scientists, and drug development professionals.

Core Safety and Hazard Information

Before handling or disposing of **(+)-SHIN1**, it is imperative to be familiar with its hazard profile. The Safety Data Sheet (SDS) for SHIN1 indicates the following classifications[1]:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life.
- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.

Key Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.



- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- · P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Hazard Statement	GHS Code	Description
Harmful if swallowed.	H302	Ingestion may cause adverse health effects.
Very toxic to aquatic life with long lasting effects.	H410	Poses a significant, long-term risk to aquatic ecosystems.

Personal Protective Equipment (PPE)

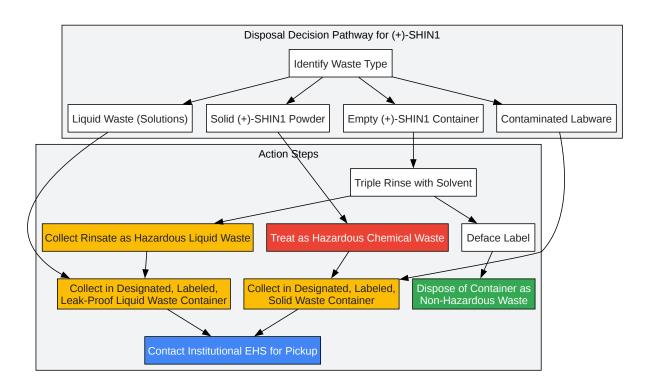
When handling **(+)-SHIN1** in any form (solid powder, stock solutions, or waste), appropriate personal protective equipment must be worn. This includes, but is not limited to:

- Safety Goggles: To protect eyes from splashes.
- Lab Coat: To protect skin and clothing.
- Chemically Resistant Gloves: Nitrile or other appropriate gloves to prevent skin contact.

Logical Framework for (+)-SHIN1 Disposal

The following diagram illustrates the decision-making process and key considerations for the safe disposal of **(+)-SHIN1** and associated materials.





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Caption: Logical workflow for the proper segregation and disposal of different forms of **(+)**-**SHIN1** waste.

Step-by-Step Disposal Protocols

The disposal of **(+)-SHIN1** and materials contaminated with it must be handled as hazardous chemical waste.[2][3] Do not dispose of **(+)-SHIN1** down the drain or in regular trash.



This protocol applies to expired or unwanted solid **(+)-SHIN1** powder and disposable solid materials contaminated with the compound (e.g., pipette tips, gloves, weigh boats, contaminated paper towels).

· Waste Collection:

- Place all solid waste contaminated with (+)-SHIN1 into a designated hazardous waste container that is clearly labeled.[2]
- The container should be durable, sealable, and made of a material compatible with the chemical.

Labeling:

 Label the container clearly with "Hazardous Waste," the full chemical name "(+)-SHIN1," and any other information required by your institution's Environmental Health and Safety (EHS) department.

Storage:

- Store the sealed waste container in a designated, secure area away from general laboratory traffic.
- Ensure the storage area is well-ventilated.

Disposal Request:

 Once the container is full, or according to your institution's guidelines, arrange for pickup by your EHS department.

This protocol applies to stock solutions, working solutions, and any liquid rinsate containing **(+)**-**SHIN1**.

Waste Collection:

 Collect all liquid waste containing (+)-SHIN1 in a designated, leak-proof hazardous waste container. The container must be compatible with the solvent used (e.g., DMSO, ethanol).





 Never mix incompatible waste streams. It is best practice to have a dedicated waste container for this type of chemical waste.

Labeling:

Clearly label the liquid waste container with "Hazardous Waste," the full chemical name "
 (+)-SHIN1," the solvent(s), and the estimated concentration.

Storage:

- Keep the container securely capped at all times, except when adding waste.
- Store the container in a designated, well-ventilated secondary containment bin.

Disposal Request:

 Follow your institution's procedures to request a chemical waste pickup from your EHS department.

A chemical container is generally considered "empty" if all contents have been removed by normal means and no more than a minimal residue remains.

Rinsing:

- Triple rinse the empty container with a suitable solvent (e.g., the solvent used for making stock solutions).
- Crucially, the first rinse of the container must be collected and disposed of as hazardous liquid waste as described in Protocol 2. Subsequent rinses should also be collected as hazardous waste.

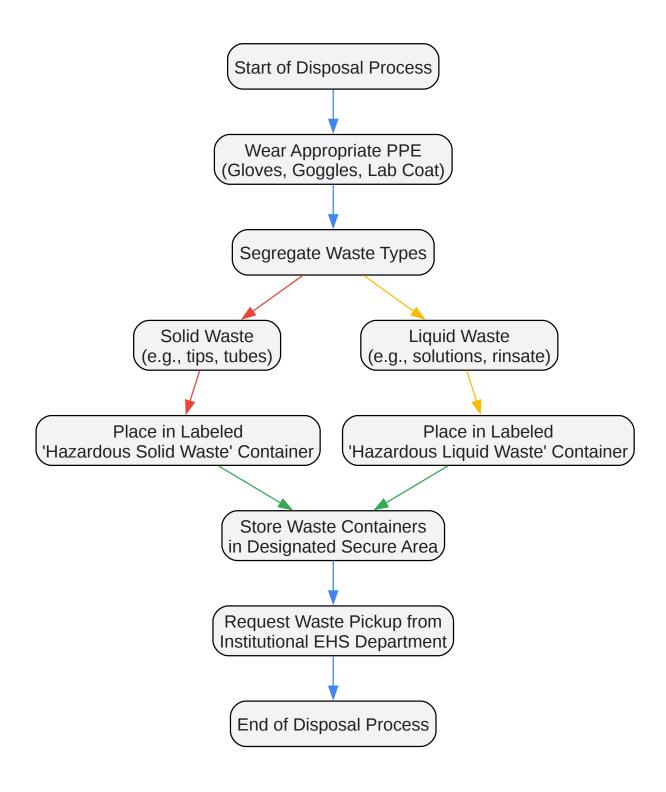
Container Disposal:

- After thorough rinsing, deface or completely remove the original label from the container.
- Dispose of the rinsed, unlabeled container according to your institution's guidelines for non-hazardous laboratory glassware or plastic.



Experimental Workflow for Disposal

The following diagram outlines the procedural steps for the safe disposal of **(+)-SHIN1** waste from a typical laboratory experiment.





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Caption: Step-by-step workflow for the collection and disposal of **(+)-SHIN1** waste.

Emergency Procedures

- Spills: In the event of a spill, wear appropriate PPE, contain the spill with absorbent material, and clean the area. Collect all cleanup materials as hazardous waste.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

By following these procedures, you can ensure the safe and compliant disposal of **(+)-SHIN1**, minimizing risks to personnel and the environment. Always consult your institution's specific EHS guidelines, as they may have additional requirements.

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